

physical and chemical properties of Mycosporine-2-glycine

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Compound of Interest

Compound Name: Mycosporine-2-glycine

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Mycosporine-2-glycine: A Comprehensive Technical Guide

Mycosporine-2-glycine (M2G) is a mycosporine-like amino acid (MAA), a class of small, water-soluble molecules known for their potent UV-absorbing properties.^[1] Found in various organisms, particularly those exposed to high levels of solar radiation like cyanobacteria, M2G plays a crucial role in photoprotection.^{[1][2]} This technical guide provides an in-depth overview of the physical and chemical properties of M2G, its biological activities with a focus on relevant signaling pathways, and detailed experimental protocols for its study. This document is intended for researchers, scientists, and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Physical and Chemical Properties

Mycosporine-2-glycine is characterized by a cyclohexenimine chromophore conjugated with two glycine residues. This structure is responsible for its strong absorption in the UV-A region of the electromagnetic spectrum.

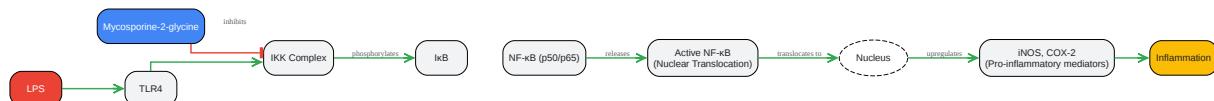
Property	Value	Source
Molecular Formula	$C_{12}H_{18}N_2O_7$	[3]
Molecular Weight	302.28 g/mol	[3]
UV Absorption Maximum (λ_{max})	~331 nm	[4] [5] [6]
Molar Extinction Coefficient (ϵ)	While a specific experimentally determined value for Mycosporine-2-glycine is not readily available in the literature, the molar extinction coefficients for mycosporine-like amino acids (MAAs) typically range from 28,100 to 50,000 $M^{-1} cm^{-1}$. The related compound, mycosporine-glycine, has a molar extinction coefficient of approximately 28,100 $M^{-1} cm^{-1}$.	[1] [6] [7] [8]
Solubility	Mycosporine-2-glycine is described as a water-soluble or hydrophilic compound. However, a specific quantitative value for its solubility in water (e.g., in g/L or mg/mL) is not specified in the reviewed literature.	[9] [10]

Biological Activity and Signaling Pathways

Mycosporine-2-glycine exhibits significant antioxidant and anti-inflammatory properties. These activities are mediated through the modulation of key cellular signaling pathways, making it a compound of interest for therapeutic applications.

Anti-inflammatory Activity: Inhibition of the NF-κB Pathway

Mycosporine-2-glycine has been shown to exert anti-inflammatory effects by suppressing the Nuclear Factor-kappa B (NF-κB) signaling pathway. In response to inflammatory stimuli, such as lipopolysaccharide (LPS), M2G can inhibit the production of nitric oxide (NO) and downregulate the expression of pro-inflammatory enzymes like inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2).^[6] This inhibitory action on the NF-κB pathway is a critical mechanism underlying its anti-inflammatory potential.

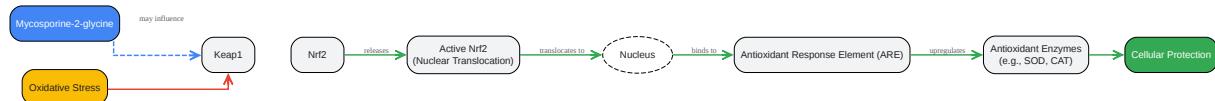


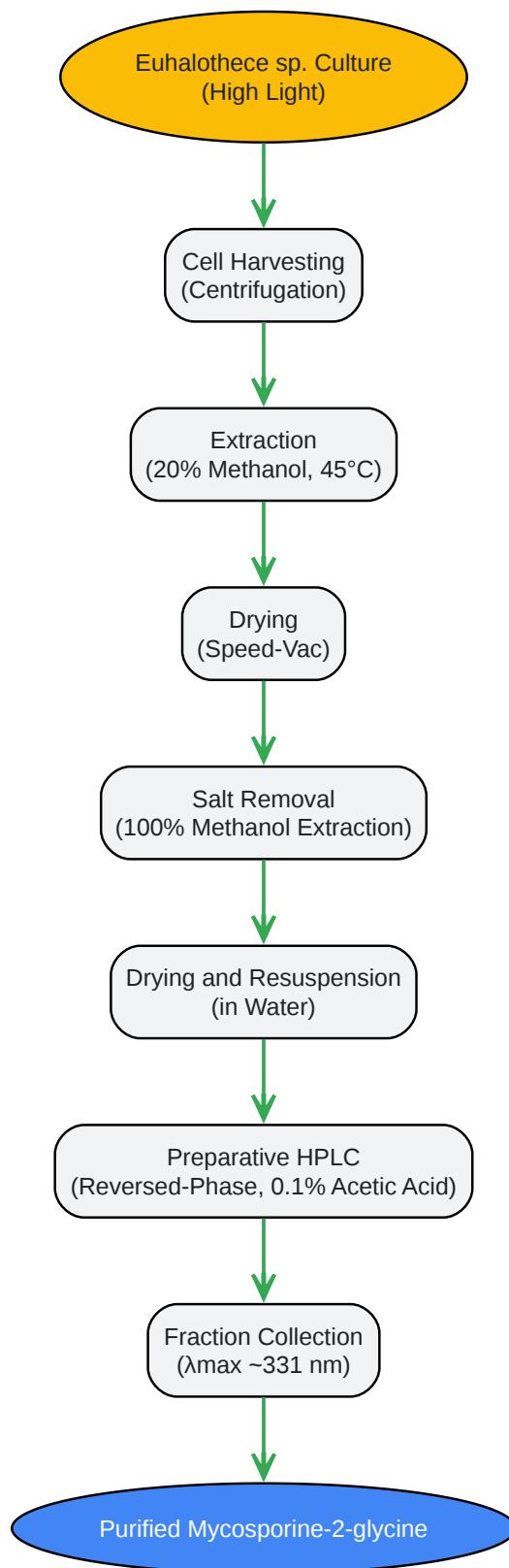
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Inhibition of the NF-κB signaling pathway by **Mycosporine-2-glycine**.

Antioxidant Activity: Activation of the Nrf2 Pathway

The antioxidant effects of **Mycosporine-2-glycine** are, in part, attributed to its interaction with the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway. Nrf2 is a key transcription factor that regulates the expression of a wide array of antioxidant and cytoprotective genes. While direct activation of Nrf2 by M2G is still under investigation, many mycosporine-like amino acids are known to modulate this pathway, leading to an enhanced cellular antioxidant response.



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